

# Essential Safety and Logistical Information for Handling 4-Pyridoxic Acid-d3

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## Compound of Interest

Compound Name: 4-Pyridoxic Acid-d3

Cat. No.: B602533

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Pyridoxic Acid-d3**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **4-Pyridoxic Acid-d3** is not readily available, the SDS for its non-deuterated counterpart, 4-Pyridoxic Acid, indicates that the substance is not classified as hazardous. However, it is recommended to handle it with care, as with all laboratory chemicals. The primary hazards associated with 4-Pyridoxic Acid are skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1][2]</sup>

### Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C8H6D3NO4	[3]
Molecular Weight	186.18 g/mol	[3]
Purity	>95% (HPLC)	[4]
Storage Temperature	-20°C	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P302+P352: IF ON SKIN: Wash with plenty of soap and water P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

### Recommended Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling **4-Pyridoxic Acid-d3**. The following PPE is recommended to minimize exposure and ensure personal safety.

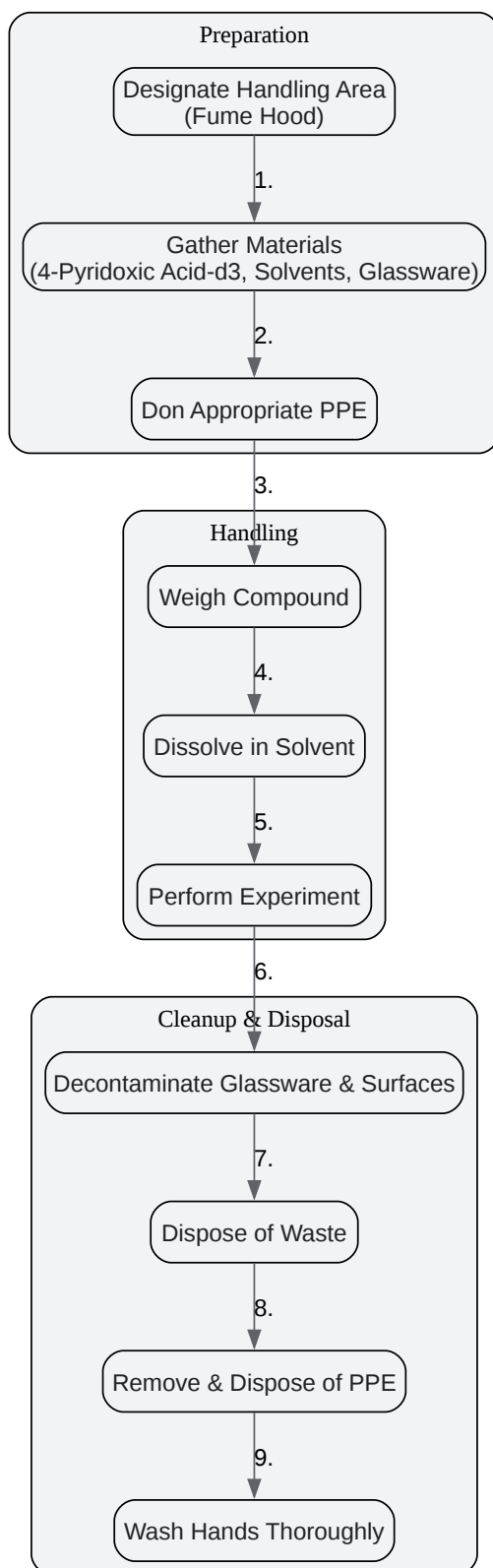
- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing.

- **Skin Protection:** A lab coat must be worn and fully buttoned. Disposable nitrile gloves are required for handling the substance. If prolonged or direct contact is anticipated, consider double-gloving or using more robust chemical-resistant gloves.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols. If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.
- **General Laboratory Attire:** Long pants and closed-toe shoes are required at all times in the laboratory.

## Operational Plan for Handling 4-Pyridoxic Acid-d3

Adherence to a strict, step-by-step protocol is essential for the safe handling of **4-Pyridoxic Acid-d3**.

Experimental Workflow



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Caption: Workflow for the safe handling of **4-Pyridoxic Acid-d3**.

## Step-by-Step Protocol

- Preparation:
  - Designate a specific area for handling, preferably within a certified chemical fume hood.
  - Gather all necessary materials, including the **4-Pyridoxic Acid-d3** container, appropriate solvents, and clean glassware.
  - Ensure a chemical spill kit is readily accessible.
  - Put on all required personal protective equipment as outlined above.
- Handling:
  - Carefully open the container of **4-Pyridoxic Acid-d3**.
  - To avoid generating dust, handle the solid material gently.
  - Weigh the desired amount of the compound using a calibrated analytical balance within the fume hood.
  - Slowly add the compound to the solvent with stirring to facilitate dissolution.
- Experimental Procedure:
  - Conduct all experimental steps within the fume hood.
  - Avoid direct contact with the solution.
  - Keep the container tightly closed when not in use.
- Cleanup:
  - Decontaminate all glassware and surfaces that may have come into contact with the chemical.
  - Wipe down the work area with an appropriate cleaning agent.

## Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

- **Waste Segregation:** All waste materials contaminated with **4-Pyridoxic Acid-d3**, including unused product, solutions, and contaminated consumables (e.g., gloves, weighing paper, pipette tips), should be collected in a designated, clearly labeled hazardous waste container.
- **Deuterated Compounds:** Deuterated compounds themselves are not typically classified as hazardous waste unless the non-deuterated analog is hazardous. However, it is imperative to follow all local, state, and federal regulations for chemical waste disposal. Some institutions may have specific protocols for deuterated waste, and some companies offer recycling programs for deuterated solvents.
- **Container Labeling:** The waste container must be labeled with the full chemical name ("**4-Pyridoxic Acid-d3**") and any other components of the waste stream.
- **Final Disposal:** Arrange for the collection of the chemical waste by your institution's environmental health and safety (EHS) department for final disposal. Do not dispose of chemical waste down the drain or in regular trash.

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